

# An In-depth Technical Guide to Adenosine 2'-PEG-Biotin: Properties and Applications

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## Compound of Interest

Compound Name: Adenosine 2'-PEG-Biotin

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## Abstract

**Adenosine 2'-PEG-Biotin** is a versatile biochemical tool designed for the study of purinergic signaling, particularly through adenosine receptors. This molecule incorporates three key functional components: an adenosine moiety for receptor interaction, a polyethylene glycol (PEG) linker to enhance solubility and provide spatial separation, and a biotin tag for affinity-based detection and purification. This guide provides a comprehensive overview of the known physical and chemical properties of **Adenosine 2'-PEG-Biotin**, detailed experimental protocols for its use in receptor binding and functional assays, and a discussion of its applications in drug discovery and molecular research.

## Introduction

Adenosine is a ubiquitous purine nucleoside that plays a critical role in numerous physiological processes by activating four G protein-coupled receptor (GPCR) subtypes: A1, A2A, A2B, and A3. These receptors are implicated in a wide range of conditions, including cardiovascular diseases, neurodegenerative disorders, inflammation, and cancer. Consequently, they are significant targets for therapeutic intervention.

**Adenosine 2'-PEG-Biotin** is an invaluable molecular probe for investigating the pharmacology and cellular signaling of these receptors. The adenosine component allows it to mimic the endogenous ligand, while the PEG linker improves its physicochemical properties and reduces steric hindrance. The terminal biotin provides a high-affinity handle for interaction with avidin or streptavidin, enabling a variety of experimental applications, from receptor binding assays to affinity purification of receptor complexes.

## Physical and Chemical Properties

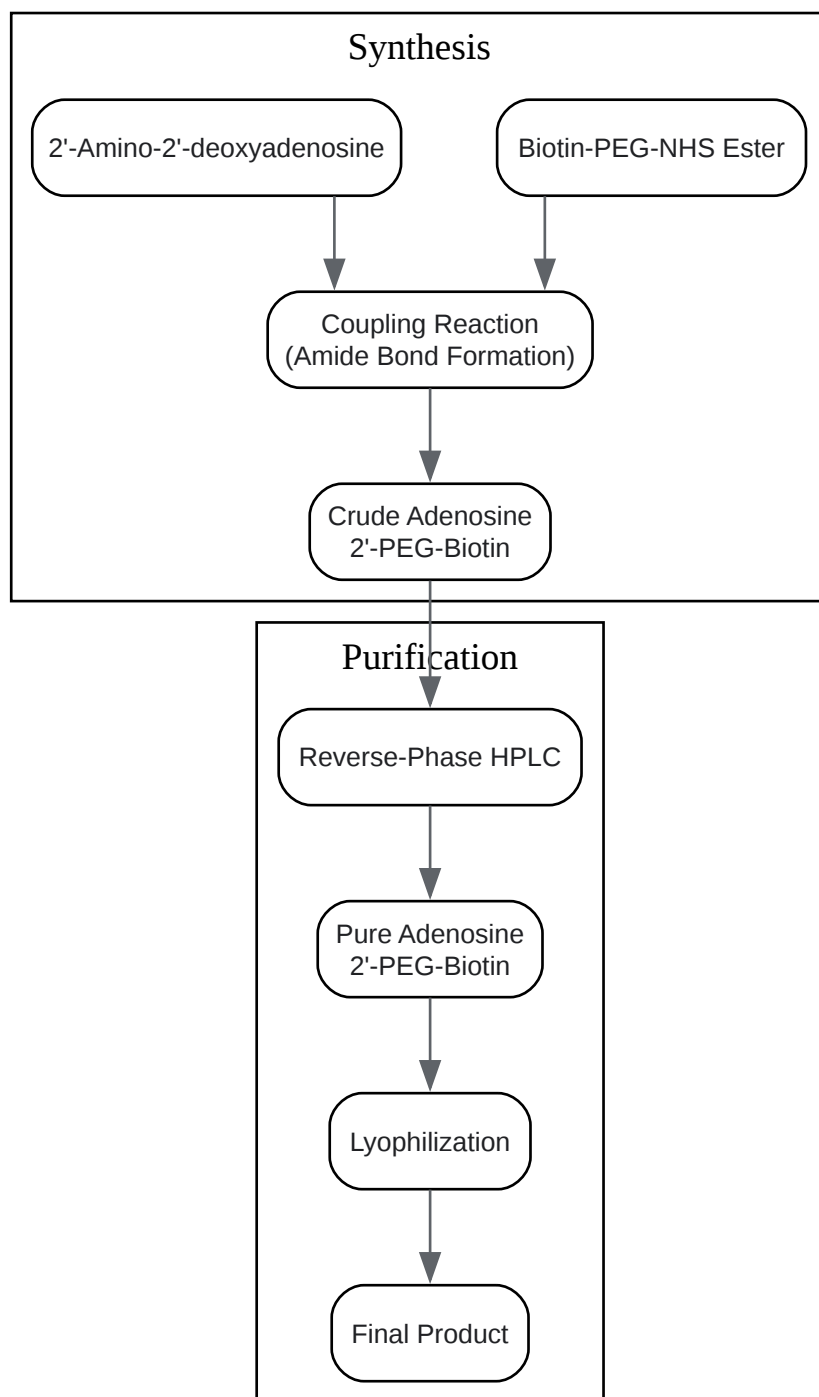
The physical and chemical properties of **Adenosine 2'-PEG-Biotin** are summarized in the table below. While some data for this specific molecule are not publicly available and require direct experimental determination, the properties of its constituent parts provide a strong indication of its behavior.

| Property                              | Value                                                                                                                                                        |
|---------------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Molecular Formula                     | C <sub>26</sub> H <sub>40</sub> N <sub>8</sub> O <sub>8</sub> S                                                                                              |
| Molecular Weight                      | 624.71 g/mol <a href="#">[1]</a>                                                                                                                             |
| CAS Number                            | 362028-97-5 <a href="#">[1]</a>                                                                                                                              |
| Appearance                            | White to off-white solid                                                                                                                                     |
| Solubility                            | Soluble in water and aqueous buffers. Generally soluble in DMSO and DMF. Limited solubility in alcohols. Insoluble in non-polar organic solvents like ether. |
| Stability                             | Stable for extended periods when stored as a solid at -20°C. In solution, stability is dependent on pH and temperature. Avoid repeated freeze-thaw cycles.   |
| Storage Conditions                    | Store as a solid at -20°C, protected from light and moisture. <a href="#">[2]</a>                                                                            |
| UV-Vis Absorbance (λ <sub>max</sub> ) | Expected to be similar to adenosine, with maxima around 258 nm. <a href="#">[3]</a>                                                                          |
| Purity                                | Typically >95% as determined by HPLC.                                                                                                                        |

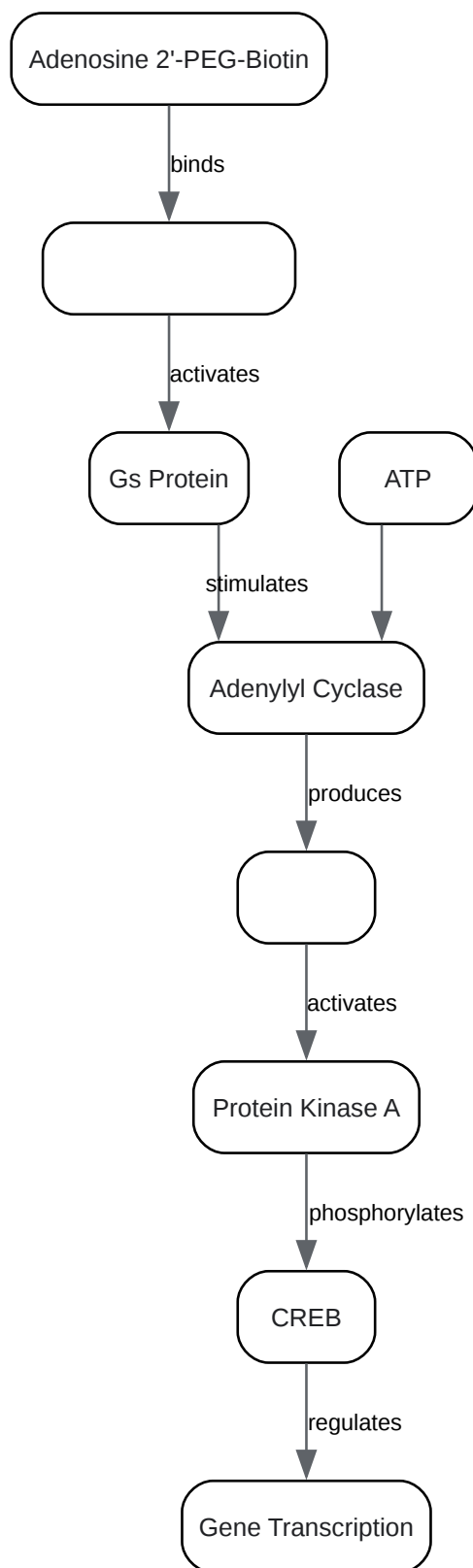
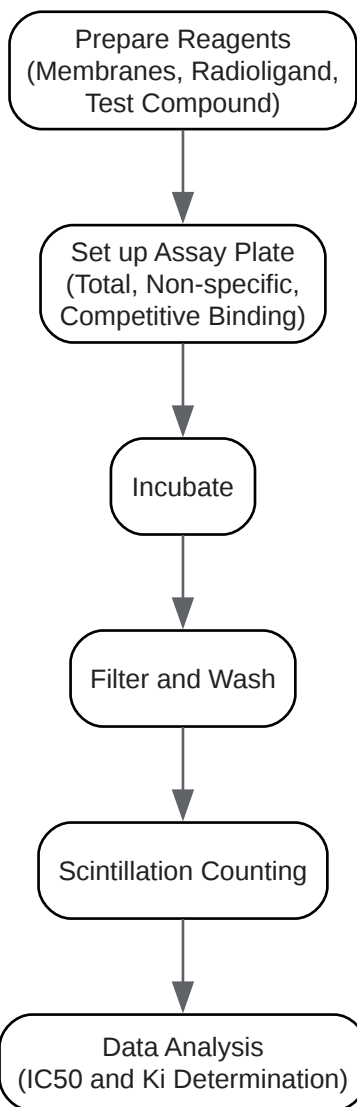
## Synthesis and Purification

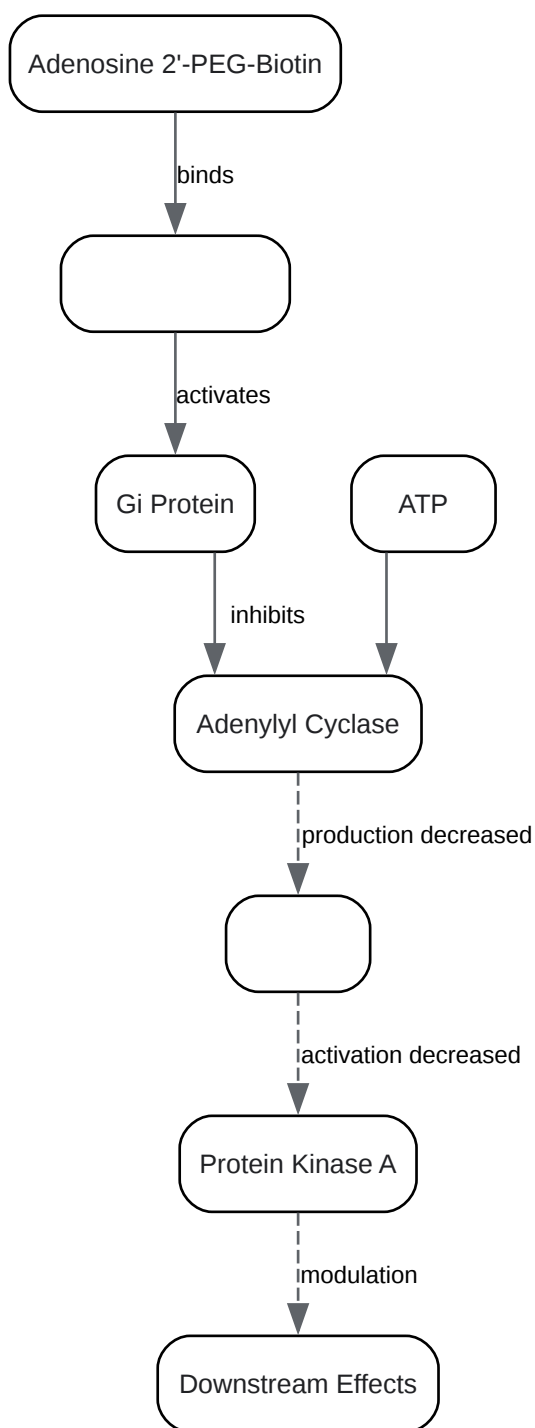
While a detailed, step-by-step synthesis protocol for commercially available **Adenosine 2'-PEG-Biotin** is proprietary, a general synthetic strategy can be outlined based on established bioconjugation chemistry. The synthesis would likely involve the coupling of a 2'-amino-functionalized adenosine derivative with a biotin-PEG-NHS ester.

## General Synthetic Workflow



### Radioligand Displacement Assay Workflow





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## References

- [1. Adenosine 2'-PEG-Biotin \[chembk.com\]](#)
- [2. Biotin-PEG-Biotin, MW 2,000 | BroadPharm \[broadpharm.com\]](#)
- [3. UV-Vis Spectrum of Adenosine | SIELC Technologies \[sielc.com\]](#)
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